Technical Monograph: Spectroscopic Profiling of Benzyl 2-Propylacrylate

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Compound of Interest

Compound Name:	*Benzyl 2-propylacrylate*
CAS No.:	*118785-93-6*
Cat. No.:	*B052296*

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Executive Summary

Benzyl 2-propylacrylate (CAS: 118785-93-6), also known as benzyl

-propylacrylate, represents a specialized class of 1,1-disubstituted alkene monomers.[1][2] Unlike simple acrylates, the

-propyl substitution introduces steric bulk that significantly alters polymerization kinetics and the glass transition temperature (

) of the resulting polymer, while the benzyl moiety contributes to a high refractive index (

) and

-

stacking interactions. This guide provides a comprehensive spectroscopic breakdown (NMR, IR, MS) and a validated synthesis protocol, designed for researchers in soft matter physics and drug delivery systems where precise monomer characterization is critical.

Part 1: Synthesis & Structural Validation

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To ensure the integrity of spectroscopic data, one must first establish the purity of the analyte. The following protocol utilizes the Steglich Esterification or Acid Chloride route, which minimizes the formation of Michael-addition byproducts common in base-catalyzed transesterification of acrylates.

Validated Synthesis Protocol

Precursor: 2-Methylenevaleric acid (2-propylacrylic acid). Reagents: Benzyl alcohol (1.1 eq), DCC (1.1 eq), DMAP (0.1 eq), DCM (Solvent).

Step-by-Step Methodology:

- Activation: Dissolve 2-methylenevaleric acid in anhydrous Dichloromethane (DCM) under

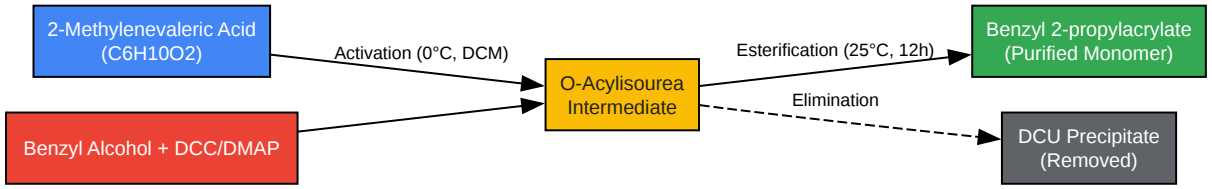
  atmosphere. Cool to 0°C.
- Coupling: Add Dicyclohexylcarbodiimide (DCC) and 4-Dimethylaminopyridine (DMAP). Stir for 20 minutes to form the O-acylisourea intermediate.
- Esterification: Dropwise add Benzyl alcohol diluted in DCM. The reaction is sterically sensitive; maintain 0°C for 1 hour, then warm to room temperature (25°C) for 12 hours.
- Purification: Filter off the dicyclohexylurea (DCU) precipitate. Wash the filtrate with 0.5N HCl (removes DMAP), saturated

  (removes unreacted acid), and brine.
- Isolation: Dry over

  , concentrate in vacuo. Purify via silica gel column chromatography (Hexane/EtOAc 9:1) to remove trace benzyl alcohol.

Reaction Workflow Visualization

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Figure 1: Step-wise synthesis pathway for **Benzyl 2-propylacrylate** utilizing Steglich coupling to ensure monomer fidelity.

Part 2: Spectroscopic Data Profile

The following data represents the standard spectroscopic signature for high-purity (>98%) **Benzyl 2-propylacrylate**.

Nuclear Magnetic Resonance (H NMR)

The

H NMR spectrum is characterized by the distinct 1,1-disubstituted vinyl region and the benzylic methylene singlet.

Instrument: 400 MHz,

, TMS internal standard (

0.00).

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
7.30 – 7.42	Multiplet	5H	Ar-H	Phenyl ring protons (Overlap of o, m, p).
6.18	Singlet (fine d)	1H	=CH	Vinyl proton cis to ester carbonyl (Deshielded).
5.55	Singlet (fine d)	1H	=CH	Vinyl proton trans to ester carbonyl.
5.18	Singlet	2H	O-CH -Ph	Benzylic methylene (Characteristic shift for benzyl esters).
2.32	Triplet (Hz)	2H	-CH -C=	Allylic methylene of the propyl chain.
1.45 – 1.55	Multiplet	2H	-CH -	Central methylene of the propyl chain.
0.92	Triplet (Hz)	3H	-CH	Terminal methyl of the propyl chain.

Interpretation Logic:

- Vinyl Region: Unlike simple acrylates (which show an ABC pattern), the

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-propyl substitution simplifies the vinyl region to two distinct singlets (or very fine doublets due to geminal coupling,

Hz).

- Allylic Shift: The propyl group attached to the

-carbon resonates at ~2.32 ppm, significantly downfield from a standard alkyl chain due to the proximity to the double bond.

Carbon-13 NMR (C NMR)

Instrument: 100 MHz,

.

Chemical Shift (, ppm)	Carbon Type	Assignment
167.2	C=O	Ester Carbonyl
140.5	C	-Carbon (Quaternary, substituted)
136.1	C	Aromatic ipso-carbon
128.5, 128.0, 127.9	CH	Aromatic carbons (ortho, meta, para)
125.4	CH	-Carbon (Vinyl methylene)
66.5	CH	Benzylic Carbon (O-CH -Ph)
31.8	CH	Allylic Propyl Carbon
21.5	CH	Central Propyl Carbon
13.9	CH	Terminal Methyl

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Infrared Spectroscopy (FT-IR)

Mode: ATR (Attenuated Total Reflectance) or Neat liquid film.

Wavenumber (cm)	Functional Group	Vibrational Mode
3030 – 3060	C-H (sp)	Aromatic C-H stretch
2960, 2870	C-H (sp)	Alkyl C-H stretch (Propyl group)
1715 – 1725	C=O	Ester Carbonyl stretch (Strong)
1635	C=C	Alkene stretch (Medium, conjugated)
1160 – 1180	C-O-C	Ester C-O stretch
695, 735	Ar-H	Monosubstituted Benzene (Out-of-plane bending)

Part 3: Mass Spectrometry & Fragmentation Logic

Mass spectrometry confirms the molecular weight and provides a fingerprint for identification.

- Molecular Formula:

  [3]

- Molecular Weight: 204.27 g/mol

Fragmentation Pathway (EI-MS, 70 eV)

The fragmentation is dominated by the stability of the Tropylium ion and the Acryloyl cation.

- Molecular Ion (

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): m/z 204 (Weak).

- Base Peak: m/z 91 (Tropylium ion,

). This is diagnostic for benzyl esters.

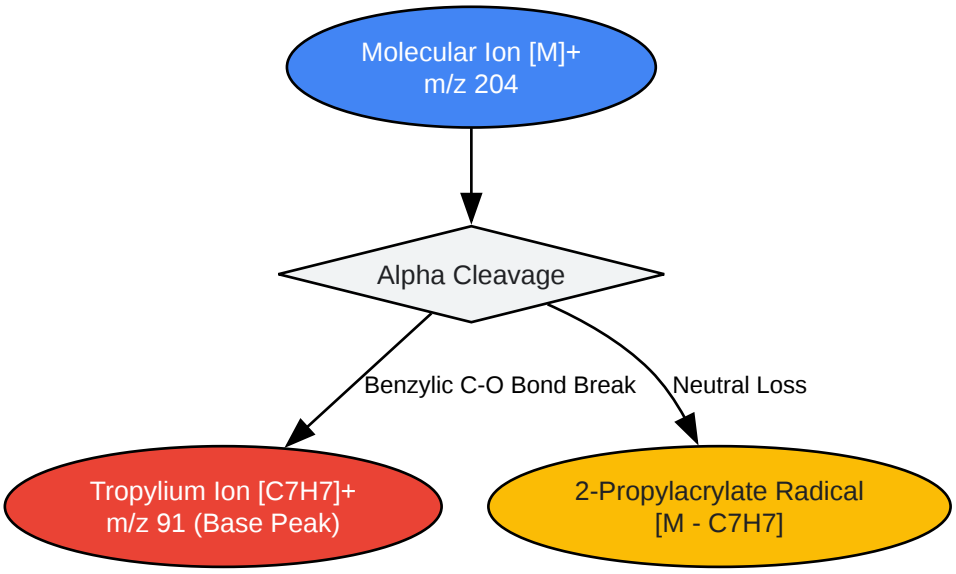
- Acryloyl Fragment: m/z 113 (

). Loss of the benzyl radical leaves the 2-propylacryloyloxy cation.

- McLafferty Rearrangement: Less prominent due to the lack of

  -hydrogens on the ester side, but propyl chain fragmentation may occur.

Fragmentation Diagram



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Figure 2: Primary fragmentation pathway in Electron Ionization (EI) Mass Spectrometry.

Part 4: Critical Applications & Storage

Polymerization Kinetics

The

-propyl group introduces significant steric hindrance compared to methyl methacrylate.

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- Implication: Polymerization rates (

) will be lower.

- Advantage: The resulting polymer, Poly(**benzyl 2-propylacrylate**), exhibits a lower

  than Poly(benzyl methacrylate) due to the internal plasticization effect of the propyl side chain, making it suitable for flexible high-refractive-index coatings.

Storage and Stability

- Inhibitor: Must be stored with 10-50 ppm MEHQ (4-Methoxyphenol) to prevent spontaneous polymerization.
- Condition: Store at 2-8°C in the dark.
- Handling: Avoid washing out the inhibitor until immediately prior to polymerization.

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